

Technical Guide to the Safe Handling of 9(Z)-Tetradecenoyl Chloride

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Compound of Interest

Compound Name: *9(Z)-Tetradecenoyl chloride*

Cat. No.: *B8262219*

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This document provides a comprehensive overview of the material safety information for **9(Z)-Tetradecenoyl chloride** (CAS No. 95548-25-7).^[1] Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide incorporates data from closely related acyl chlorides to provide a thorough understanding of the potential hazards and safe handling procedures. All data extrapolated from other compounds will be clearly indicated.

Chemical and Physical Properties

9(Z)-Tetradecenoyl chloride is an unsaturated fatty acyl chloride.^[1] Its key identifiers and physical properties are summarized below. Data for similar compounds are provided for context and comparison.

Property	9(Z)-Tetradecenoyl chloride	(Z)-9-Octadecenoyl chloride (Oleoyl chloride)	Tetradecanoyl chloride (Myristoyl chloride)
CAS Number	95548-25-7[1]	112-77-6	112-64-1[2]
Molecular Formula	C ₁₄ H ₂₅ ClO[1]	C ₁₈ H ₃₃ ClO[3]	C ₁₄ H ₂₇ ClO
Molecular Weight	244.8 g/mol [1]	300.91 g/mol [3]	246.82 g/mol
Appearance	Liquid[1]	Oil / Liquid[3]	Liquid
Boiling Point	Not available	193 °C @ 4 mmHg[3]	149 °C @ 5 mmHg
Density	Not available	0.91 g/mL at 25 °C[3]	0.903 g/mL at 25 °C
Flash Point	Not available	>230 °F[3]	>230 °F
Solubility	Not available	Slightly soluble in Chloroform[3]	Reacts with water
Purity	>99%[1]	Not specified	>95%[2]
Storage	Freezer[1]	Not specified	Dry, cool, well-ventilated place away from moisture[2]

Hazard Identification and GHS Classification

As an acyl chloride, **9(Z)-Tetradecenoyl chloride** is expected to be a corrosive and reactive compound. The following GHS hazard classifications are based on data for similar acyl chlorides and should be considered applicable.

- Skin Corrosion/Irritation: Category 1A - Causes severe skin burns and eye damage.[4]
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.[4]
- Acute Toxicity, Inhalation: Category 3 - Toxic if inhaled.[4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.[4]

Hazard Statements (H-Statements):

- H314: Causes severe skin burns and eye damage.[\[4\]](#)
- H331: Toxic if inhaled.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Precautionary Statements (P-Statements):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[4\]\[5\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]\[5\]](#)
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[\[4\]](#)
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[4\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[4\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#)
- P310: Immediately call a POISON CENTER or doctor/physician.[\[4\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Standard Handling Protocol for Acyl Chlorides

Given the moisture-sensitive and corrosive nature of **9(Z)-Tetradecenoyl chloride**, all manipulations should be performed in a controlled environment.

- Preparation:
 - Work in a certified chemical fume hood with the sash at the lowest practical height.

- Ensure an emergency shower and eyewash station are readily accessible.
- Gather all necessary personal protective equipment (PPE): chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and tightly sealed safety goggles or a face shield.
- Prepare a quenching solution (e.g., a dilute solution of sodium bicarbonate) to neutralize any spills or residual reagent.

- Handling:
 - Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.[\[2\]](#)
 - Use clean, dry glassware and syringes.
 - When transferring the liquid, use a syringe or cannula technique to minimize exposure to air.
 - Avoid heating the compound unless necessary, and if so, use a well-controlled heating mantle and a reflux condenser.
- Waste Disposal:
 - Quench any residual **9(Z)-Tetradecenoyl chloride** by slowly adding it to a stirred, cooled solution of a weak base (e.g., sodium bicarbonate).
 - Dispose of the neutralized waste in accordance with local and institutional regulations.
 - Contaminated materials (e.g., gloves, paper towels) should be placed in a sealed container and disposed of as hazardous waste.

Emergency Response Protocol

Spill:

- Evacuate the immediate area.

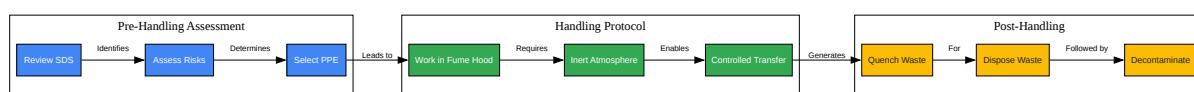
- Wear appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand). Do not use combustible materials like paper towels.
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Neutralize the spill area with a weak base solution, followed by a thorough cleaning with soap and water.

Fire:

- Use a dry chemical, carbon dioxide, or foam extinguisher. Do not use water, as acyl chlorides react violently with it.
- If the fire is significant, evacuate the area and call emergency services.
- Wear self-contained breathing apparatus (SCBA) if there is a risk of inhaling fumes.

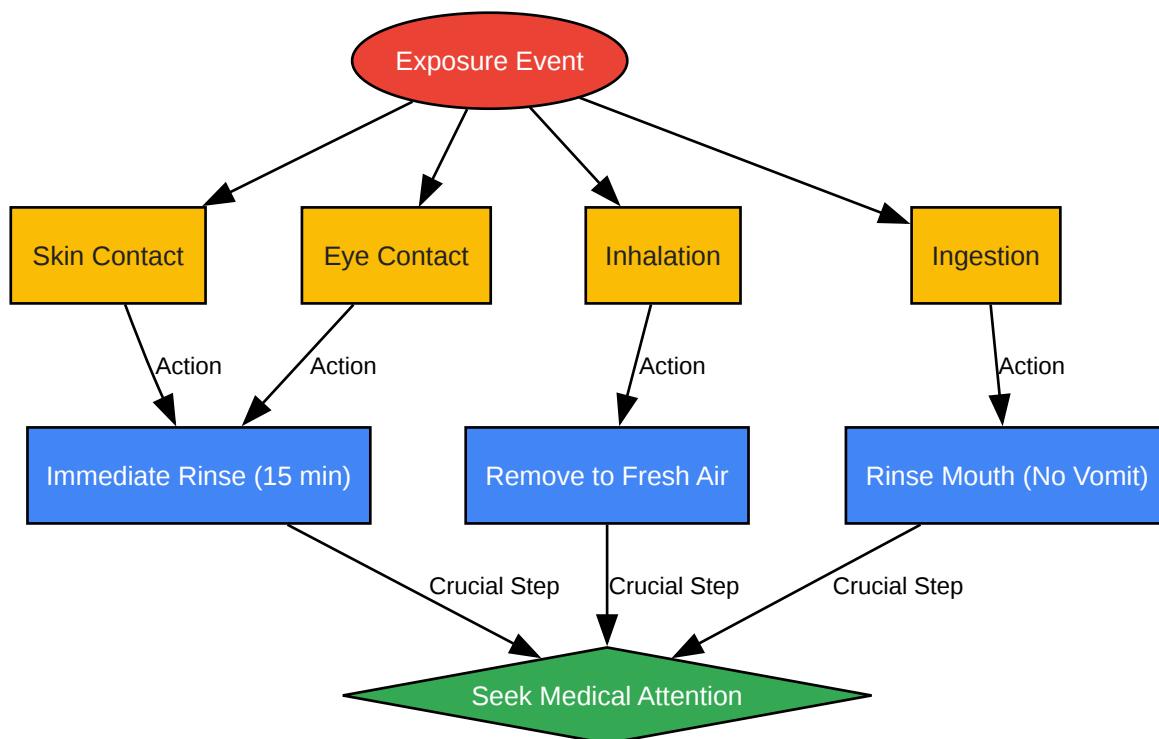
Visualized Workflows

The following diagrams illustrate key logical and experimental workflows for the safe handling of **9(Z)-Tetradecenoyl chloride**.



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Figure 1: Hazard Identification and Mitigation Workflow for **9(Z)-Tetradecenoyl chloride**.



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Figure 2: Emergency Response Protocol for Personal Exposure to **9(Z)-Tetradecenoyl chloride**.

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